

Application Notes and Protocols: L-Palmitoylcarnitine-d9 (Lyophilized)

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the reconstitution, handling, and application of lyophilized **L-Palmitoylcarnitine-d9**. This deuterated long-chain acylcarnitine is primarily utilized as an internal standard for the accurate quantification of endogenous L-Palmitoylcarnitine in various biological matrices using mass spectrometry.

Product Information and Storage



Parameter	Specification	Source
Synonyms	CAR 16:0-d9, C16:0 Carnitine-d9, L-Carnitine hexadecanoyl ester-d9, L-Hexadecanoylcarnitine-d9	[1]
Molecular Formula	C23H37D9NO4 • CI	[1]
Formula Weight	445.1 g/mol	[1]
Purity	≥99% deuterated forms (d1-d9)	[1]
Formulation	Lyophilized solid	[1]
Long-term Storage	-20°C	[1][2]
Short-term Storage	0 - 4°C (days to weeks)	
Stability (Solid)	≥ 4 years at -20°C	[1]
Shipping	Ambient temperature or on wet ice	[1]

Solubility Data

The solubility of L-Palmitoylcarnitine and its deuterated analogs has been determined in various organic solvents. The following table summarizes the approximate solubility for similar long-chain acylcarnitines, which can be used as a guideline for **L-Palmitoylcarnitine-d9**.

Solvent	Approximate Solubility	Source
Ethanol	~20 mg/mL	[2][3]
Dimethylformamide (DMF)	~20 mg/mL	[2][3]
Dimethyl sulfoxide (DMSO)	~10-14 mg/mL	[2][3]
Acetonitrile	Slightly soluble (0.1 - 1 mg/mL)	[1]
Water	Slightly soluble (0.1 - 1 mg/mL)	[1]



Note: For maximal solubility in aqueous buffers, it is recommended to first dissolve the compound in an organic solvent like ethanol and then dilute with the aqueous buffer. Aqueous solutions are not recommended for storage for more than one day.

Experimental Protocols Reconstitution and Preparation of Stock Solutions

Objective: To accurately reconstitute the lyophilized **L-Palmitoylcarnitine-d9** to a desired stock concentration.

Materials:

- Lyophilized L-Palmitoylcarnitine-d9 vial
- Anhydrous ethanol or DMSO
- Inert gas (e.g., argon or nitrogen)
- Sterile, amber glass vials with PTFE-lined caps
- Calibrated pipettes

Protocol:

- Equilibration: Allow the vial of lyophilized **L-Palmitoylcarnitine-d9** and the chosen solvent to equilibrate to room temperature.
- Centrifugation: Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.
- Solvent Addition: Under a gentle stream of inert gas, add the required volume of the organic solvent to the vial to achieve the desired stock concentration (e.g., 1 mg/mL). Purging the solvent and the headspace of the vial with an inert gas is crucial to prevent oxidation.[2][3]
- Dissolution: Cap the vial tightly and vortex gently until the solid is completely dissolved. If necessary, sonication in a water bath for a few minutes can aid dissolution.
- Storage of Stock Solution: Store the stock solution in a tightly sealed amber vial at -20°C for up to one month or at -80°C for up to one year.[4] To avoid repeated freeze-thaw cycles, it is



recommended to aliquot the stock solution into smaller, single-use volumes.[4]

Preparation of Working Solutions

Objective: To prepare diluted working solutions from the stock solution for use as an internal standard.

Materials:

- L-Palmitoylcarnitine-d9 stock solution
- Appropriate solvent for dilution (e.g., methanol, acetonitrile, or a mixture compatible with the analytical method)
- Calibrated pipettes
- Sterile microcentrifuge tubes or vials

Protocol:

- Thawing: Thaw the required aliquot of the stock solution at room temperature.
- Dilution: Perform serial dilutions of the stock solution with the appropriate solvent to achieve
 the desired final concentration for your assay. The final concentration of the internal standard
 should be comparable to the expected concentration of the endogenous L-Palmitoylcarnitine
 in the samples.
- Use: Use the freshly prepared working solution immediately for sample preparation.

Use as an Internal Standard in LC-MS/MS Analysis

Objective: To use **L-Palmitoylcarnitine-d9** as an internal standard for the quantification of L-Palmitoylcarnitine in biological samples.

General Workflow:

 Sample Collection: Collect biological samples (e.g., plasma, serum, tissue homogenate) using appropriate procedures.



- · Protein Precipitation and Extraction:
 - To a known volume of the biological sample, add a precise volume of the L-Palmitoylcarnitine-d9 working solution.
 - Add a protein precipitation agent (e.g., ice-cold methanol or acetonitrile). A common ratio is 3:1 or 4:1 (solvent:sample).
 - Vortex the mixture vigorously to ensure thorough mixing and protein precipitation.
 - Centrifuge the samples at high speed (e.g., >10,000 x g) for 10-15 minutes at 4°C to pellet the precipitated proteins.
 - Carefully transfer the supernatant containing the extracted analytes and the internal standard to a new tube.
- · Evaporation and Reconstitution:
 - Dry the supernatant under a gentle stream of nitrogen gas or using a vacuum concentrator.
 - Reconstitute the dried extract in a mobile phase-compatible solvent.
- LC-MS/MS Analysis:
 - Inject the reconstituted sample into the LC-MS/MS system.
 - Separate the analytes using a suitable chromatography method (e.g., HILIC or reversedphase).[5][6]
 - Detect and quantify L-Palmitoylcarnitine and L-Palmitoylcarnitine-d9 using multiple reaction monitoring (MRM) mode.
- Data Analysis:
 - Calculate the peak area ratio of the endogenous L-Palmitoylcarnitine to the L-Palmitoylcarnitine-d9 internal standard.



 Quantify the concentration of endogenous L-Palmitoylcarnitine by comparing the peak area ratio to a standard curve prepared with known concentrations of non-labeled L-Palmitoylcarnitine and a constant concentration of the internal standard.

Signaling Pathways and Experimental Workflows Fatty Acid Transport via the Carnitine Shuttle

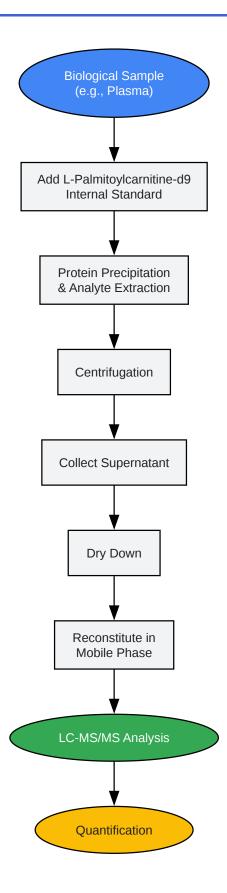
L-Palmitoylcarnitine is a critical intermediate in the transport of long-chain fatty acids into the mitochondrial matrix for β -oxidation.[7]

Caption: Carnitine shuttle pathway for long-chain fatty acid transport into the mitochondria.

Experimental Workflow for LC-MS/MS Quantification

A typical workflow for quantifying endogenous L-Palmitoylcarnitine using **L-Palmitoylcarnitine- d9** as an internal standard.





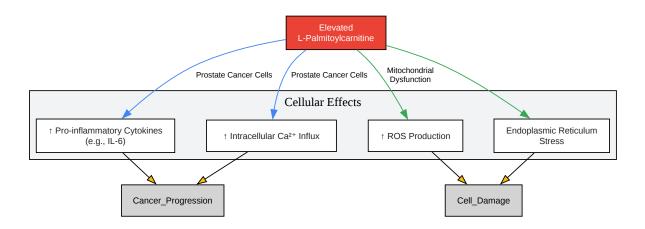
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Caption: General workflow for sample preparation using an internal standard for LC-MS/MS.



L-Palmitoylcarnitine and Cellular Signaling

Beyond its role in metabolism, L-Palmitoylcarnitine has been shown to influence other cellular pathways, particularly under conditions of metabolic stress where it may accumulate.



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Caption: Signaling effects of elevated L-Palmitoylcarnitine levels.[8][9][10]

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